

Personal protective equipment for handling 3,5-Dichloro-4-methylpyridine

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Compound of Interest

Compound Name: 3,5-Dichloro-4-methylpyridine

Cat. No.: B009390

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Essential Safety and Handling Guide for 3,5-Dichloro-4-methylpyridine

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for the handling of **3,5-Dichloro-4-methylpyridine**, including personal protective equipment (PPE) protocols, operational procedures, and disposal plans.

Hazard Identification and Personal Protective Equipment

3,5-Dichloro-4-methylpyridine is classified as an irritant and is harmful if swallowed, in contact with skin, or if inhaled.^[1] It is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE for handling this compound.

Protection Type	Recommended Equipment	Standard/Specification
Eye and Face Protection	Safety glasses with side-shields or goggles. A face shield may be required for splash hazards.	Conforming to EN166 or OSHA 29 CFR 1910.133.[2][3]
Hand Protection	Protective gloves (e.g., Nitrile rubber).	Follow manufacturer's specifications for chemical resistance.
Skin and Body Protection	Protective clothing, including a lab coat. For larger quantities or splash potential, chemical-resistant overalls and boots may be necessary.	Flame retardant antistatic protective clothing may be appropriate.
Respiratory Protection	A dust respirator or an air-purifying respirator with appropriate cartridges should be used if ventilation is inadequate or if dusts are generated.	NIOSH/MSHA or European Standard EN 149 approved.[2][3]

Safe Handling and Storage Procedures

Proper handling and storage are critical to prevent accidents and exposure. Always handle **3,5-Dichloro-4-methylpyridine** in a well-ventilated area, preferably in a chemical fume hood.[4]

Operational Plan:

- Preparation: Ensure that an eyewash station and safety shower are readily accessible.[2][3]
- Handling: Avoid contact with skin, eyes, and clothing.[5] Do not breathe dust or vapors.[2]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3] Store away from incompatible materials such as strong oxidizing agents.[2]

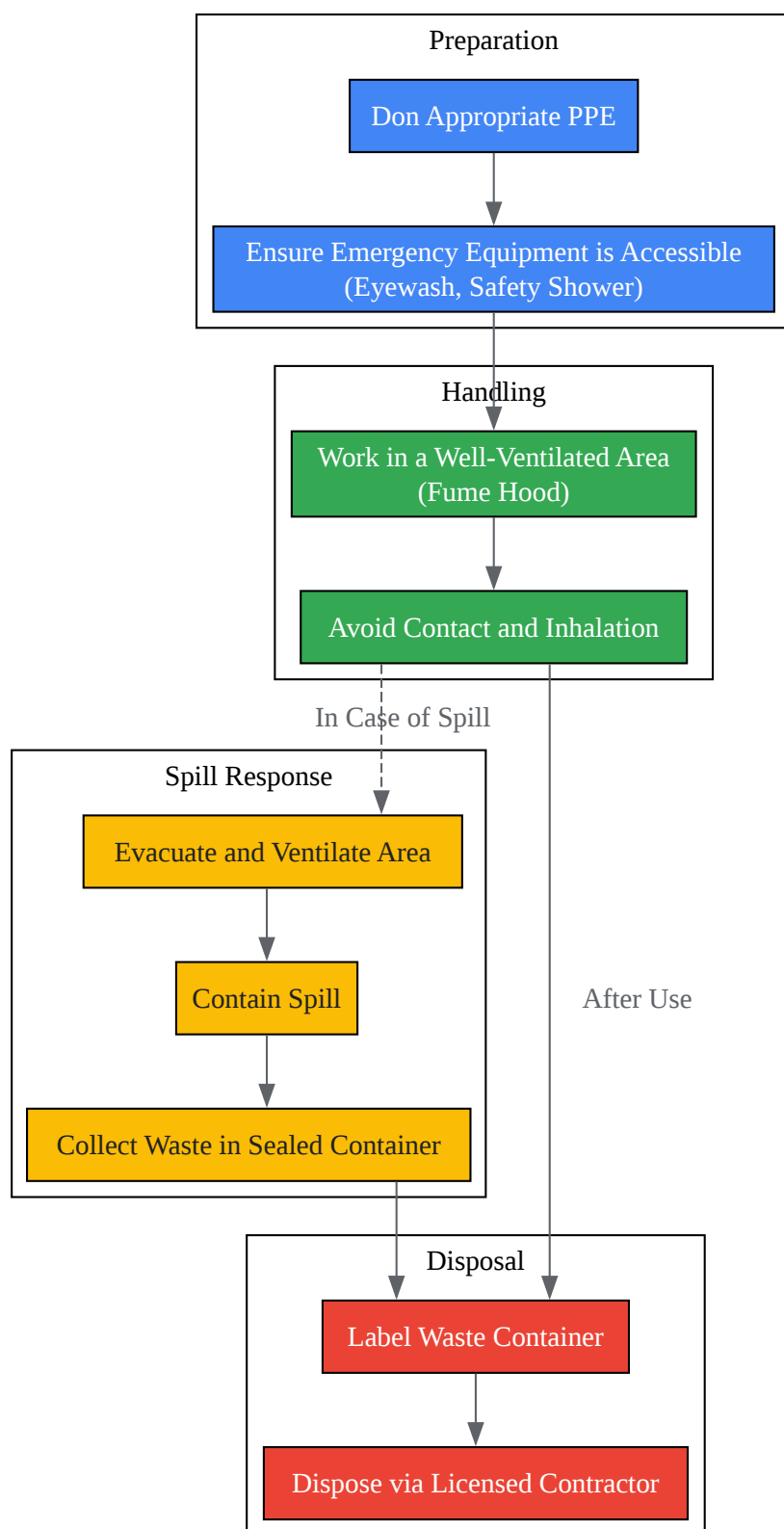
Spill and Disposal Management

In the event of a spill, evacuate the area and ensure adequate ventilation. Wear the appropriate PPE as outlined above.

Spill Cleanup:

- For solid spills, sweep up the material, taking care not to disperse dust, and place it into a suitable, closed container for disposal.^[3]
- For liquid spills, absorb with an inert material and place in a sealed container for disposal.

Disposal Plan: Disposal of **3,5-Dichloro-4-methylpyridine** and its containers must be conducted in accordance with local, regional, and national hazardous waste regulations.^[3] It is recommended to entrust disposal to a licensed waste disposal company. Do not allow the product to enter drains.



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Caption: Workflow for the safe handling and disposal of **3,5-Dichloro-4-methylpyridine**.

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